

Unraveling Cycloheptyl 3-oxobutanoate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloheptyl 3-oxobutanoate

Cat. No.: B15160345

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Absence of a unique Chemical Abstracts Service (CAS) number for **Cycloheptyl 3-oxobutanoate** suggests a potential lack of extensive characterization and documentation in publicly accessible chemical databases. This guide provides a comprehensive overview based on the known properties and reactions of analogous 3-oxobutanoate esters, offering a predictive framework for researchers and drug development professionals.

This technical document synthesizes available information on closely related and well-documented 3-oxobutanoate esters to extrapolate the expected chemical behavior, synthetic routes, and potential biological significance of **Cycloheptyl 3-oxobutanoate**. The content is structured to provide actionable insights for laboratory investigation.

Chemical Identity and Properties

While a specific CAS number for **Cycloheptyl 3-oxobutanoate** is not readily available, its identity can be inferred from its constituent parts: a cycloheptyl ester of 3-oxobutanoic acid. Based on analogous compounds such as cyclohexyl 3-oxobutanoate (CAS No. 6947-02-0), a summary of predicted and known properties of similar esters is presented in Table 1.

Property	Cyclohexyl 3-oxobutanoate	Ethyl 3-oxobutanoate	Propyl 3-oxobutanoate	Benzyl 3-oxobutanoate
CAS Number	6947-02-0[1]	141-97-9[2]	1779-60-8	5396-89-4[3]
Molecular Formula	C10H16O3	C6H10O3	C7H12O3	C11H12O3[3]
Molecular Weight	184.23 g/mol	130.14 g/mol	144.17 g/mol	192.21 g/mol [3]
Physical Form	Not specified	Liquid	Solid	Not specified
Primary Use	Chemical Intermediate[2]	Chemical Intermediate[2]	Research Chemical	Chemical Intermediate[3]

Table 1: Comparative Properties of 3-Oxobutanoate Esters

Experimental Protocols: Synthesis of 3-Oxobutanoate Esters

The synthesis of **Cycloheptyl 3-oxobutanoate** can be approached through several established methods for esterification. A common and effective method is the Fischer-Speier esterification of 3-oxobutanoic acid with cycloheptanol. Alternatively, transesterification of a more common ester, such as ethyl 3-oxobutanoate, with cycloheptanol in the presence of an acid or base catalyst can be employed.

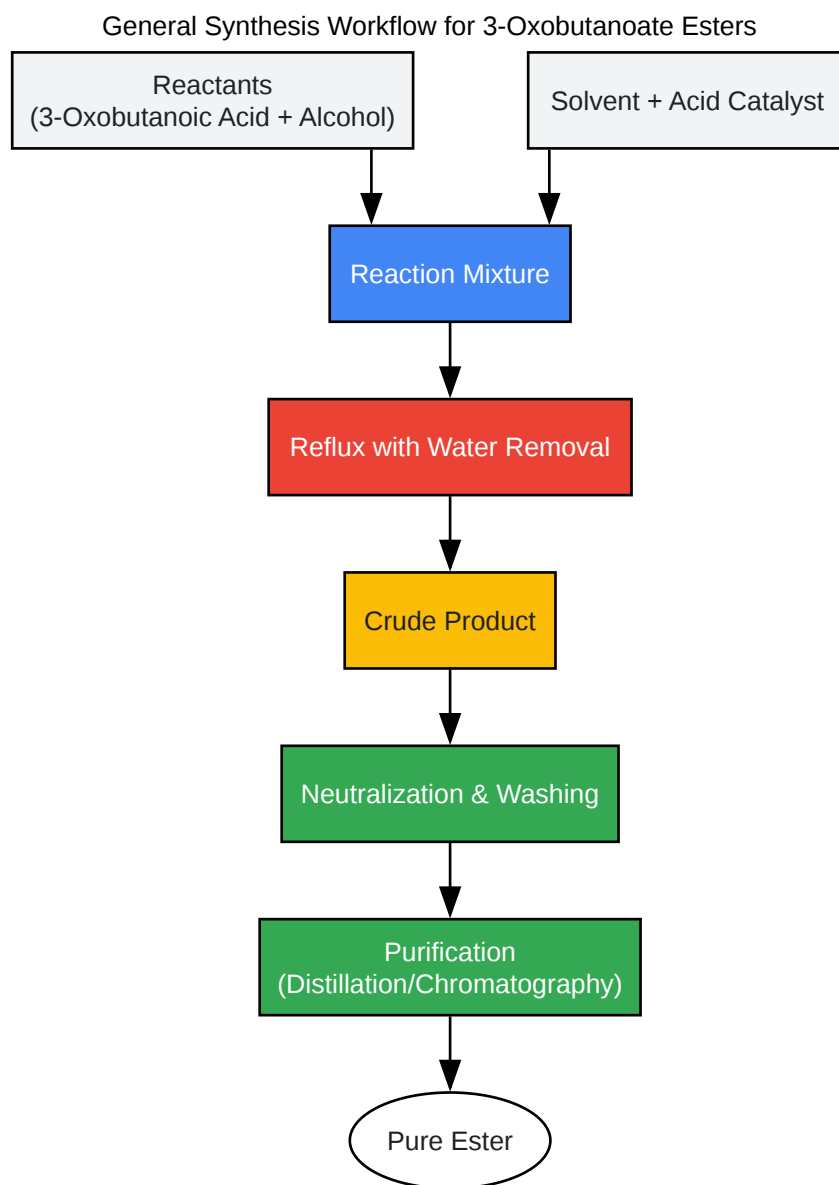
Protocol: Fischer-Speier Esterification

- **Reactants:** Equimolar amounts of 3-oxobutanoic acid and cycloheptanol are dissolved in a suitable solvent (e.g., toluene).
- **Catalyst:** A catalytic amount of a strong acid (e.g., sulfuric acid, p-toluenesulfonic acid) is added to the reaction mixture.
- **Reaction Conditions:** The mixture is heated under reflux with a Dean-Stark apparatus to remove the water formed during the reaction, driving the equilibrium towards the product.

- **Work-up:** Upon completion, the reaction mixture is cooled, washed with a sodium bicarbonate solution to neutralize the acid catalyst, and then with brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography.

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis and purification of a 3-oxobutanoate ester.



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Caption: A generalized workflow for the synthesis of 3-oxobutanoate esters.

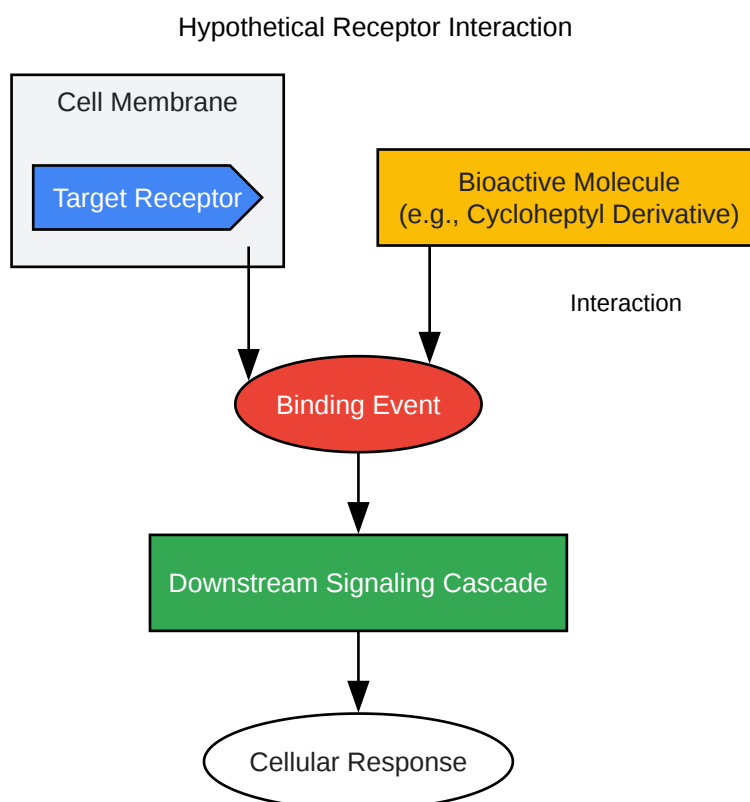
Potential Signaling Pathways and Biological Activity

While no specific biological activity or signaling pathway has been documented for **Cycloheptyl 3-oxobutanoate**, related compounds containing cyclohexyl moieties have been

investigated for their biological effects. For instance, certain 3-[3-(phenalkylamino)cyclohexyl]phenol derivatives have been synthesized and evaluated for their antagonist activity at the μ -opioid receptor (MOR)[4]. This suggests that the cycloheptyl group, as a bulky lipophilic moiety, could potentially influence the interaction of the parent molecule with biological targets.

The 3-oxobutanoate structure itself is a key intermediate in various metabolic pathways and a versatile precursor in the synthesis of a wide range of biologically active compounds, including amino acids, analgesics, and antibiotics.[2]

The following diagram illustrates a hypothetical interaction of a bioactive molecule containing a cycloheptyl group with a receptor, a concept that could be explored for **Cycloheptyl 3-oxobutanoate** derivatives.



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Caption: A conceptual diagram of a ligand-receptor interaction leading to a cellular response.

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References

- 1. cyclohexyl 3-oxobutanoate|6947-02-0 - MOLBASE Encyclopedia [m.molbase.com]
- 2. Showing Compound Ethyl 3-oxobutanoate (FDB003241) - FooDB [foodb.ca]
- 3. BENZYL 3-OXOBUTANOATE | CAS 5396-89-4 [matrix-fine-chemicals.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unraveling Cycloheptyl 3-oxobutanoate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15160345#cycloheptyl-3-oxobutanoate-cas-number-lookup]

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